

# Application Note: Quantification of Caspofungin in Human Plasma by UPLC-MS/MS

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Caspofungin-d4

Cat. No.: B15557488

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## Introduction

Caspofungin is a broad-spectrum antifungal agent from the echinocandin class, used in the treatment of invasive fungal infections.[1][2] Therapeutic drug monitoring (TDM) of caspofungin can be beneficial for optimizing therapy in critically ill patients, where significant pharmacokinetic variability is common.[1][3] This document details a robust, sensitive, and rapid Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantitative determination of caspofungin in human plasma. The method employs a simple protein precipitation step for sample preparation and utilizes **Caspofungin-d4** as a stable isotope-labeled internal standard (IS) to ensure high accuracy and precision.

## Principle of the Method

Plasma samples are subjected to protein precipitation using ice-cold acetonitrile, which contains the internal standard, **Caspofungin-d4**. [1][2][4] After centrifugation, the clear supernatant is injected into a UPLC-MS/MS system. The analyte and internal standard are separated from endogenous plasma components on a reverse-phase C8 or C18 column using a gradient elution. [1][5] Detection and quantification are performed using a triple quadrupole mass spectrometer operating in the positive electrospray ionization (ESI+) mode with Selected

Reaction Monitoring (SRM).<sup>[1][2][3][5]</sup> The concentration of caspofungin is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

## Materials and Reagents

- Analytes: Caspofungin Acetate, **Caspofungin-d4** (Internal Standard)
- Solvents: Acetonitrile (LC-MS Grade), Methanol (LC-MS Grade), Formic Acid (LC-MS Grade)
- Water: Deionized water, 18 MΩ·cm or greater
- Plasma: Blank human plasma (K2-EDTA)
- Labware: 1.5 mL polypropylene microcentrifuge tubes, autosampler vials

## Quantitative Method Performance

The method is validated based on regulatory guidelines, demonstrating high sensitivity, accuracy, and precision over a clinically relevant concentration range.<sup>[1][3]</sup>

| Parameter                            | Result   |
|--------------------------------------|--|
| Linear Range                         | 0.04 to 20.0 µg/mL <sup>[1][2]</sup>             |
| Lower Limit of Quantification (LLOQ) | 0.04 µg/mL <sup>[1][2]</sup>                     |
| Intra-day Precision (CV%)            | ≤ 7.9% <sup>[1][2]</sup>                         |
| Inter-day Precision (CV%)            | ≤ 6.3% <sup>[1][2]</sup>                         |
| Intra-day Accuracy (% Bias)          | -3.9% to +3.9% (96.1 ± 2.2%) <sup>[1][2]</sup>   |
| Inter-day Accuracy (% Bias)          | -7.5% to +12.5% (102.5 ± 2.4%) <sup>[1][2]</sup> |
| Mean Recovery                        | ~90% <sup>[1][2]</sup>                           |
| Matrix Effect Variability            | < 9.2% <sup>[3]</sup>                            |

## Protocol: Caspofungin Quantification in Plasma

## Preparation of Stock and Working Solutions

### 1.1. Caspofungin Stock Solution (1 mg/mL):

- Accurately weigh the required amount of Caspofungin Acetate.
- Dissolve in deionized water to achieve a final concentration of 1 mg/mL.
- Aliquot and store at -80°C.[6]

### 1.2. Caspofungin-d4 (IS) Stock Solution (1 mg/mL):

- Accurately weigh the required amount of **Caspofungin-d4**.
- Dissolve in deionized water to achieve a final concentration of 1 mg/mL.
- Aliquot and store at -80°C.

### 1.3. Working Solutions:

- Prepare intermediate and working standard solutions by serially diluting the Caspofungin stock solution with a 50:50 mixture of methanol and water.
- Prepare an IS working solution by diluting the IS stock solution with acetonitrile to a final concentration of 1 µg/mL.

## Preparation of Calibration Standards and Quality Controls (QCs)

### 2.1. Calibration Curve Standards:

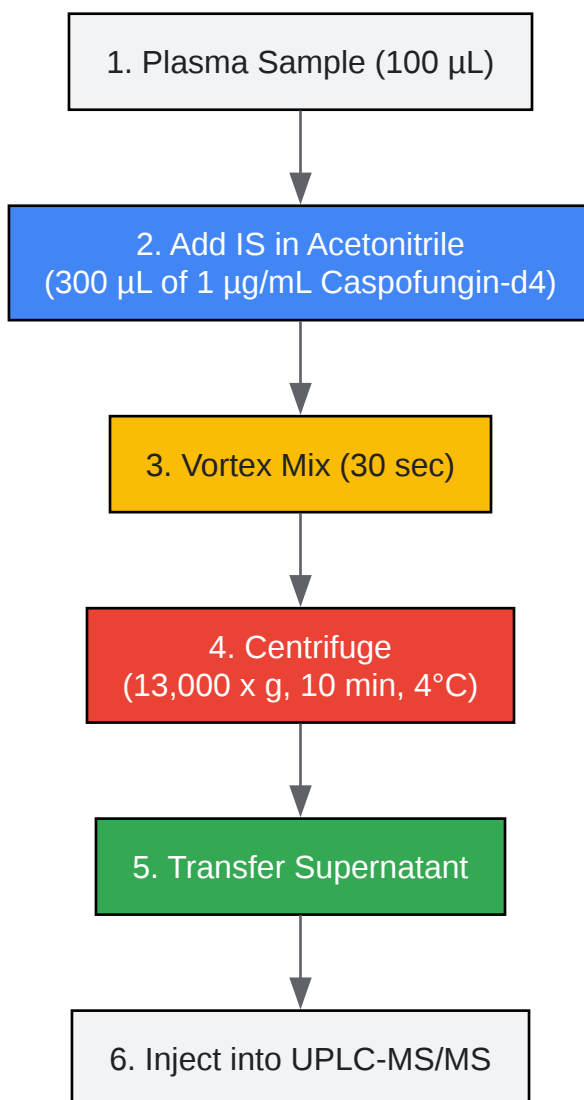
- Spike appropriate amounts of the caspofungin working solutions into blank human plasma to prepare a set of eight calibration standards.
- Suggested concentrations: 0.04, 0.1, 0.5, 1.0, 2.5, 5.0, 10.0, and 20.0 µg/mL.[1][2]

### 2.2. Quality Control Samples:

- Prepare QC samples in blank human plasma at a minimum of three concentration levels: Low, Medium, and High (e.g., 0.12, 4.0, and 16.0 µg/mL).

## Sample Preparation (Protein Precipitation)

The following workflow diagram illustrates the sample preparation procedure.



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